

Protionamide-d7: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: Protionamide-d7

Cat. No.: B15556855

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Protionamide-d7**, a deuterated analog of the anti-tuberculosis agent Protionamide. While specific safety data for the deuterated form is limited, the toxicological and handling precautions for Protionamide are considered directly applicable due to the negligible impact of deuterium substitution on its fundamental chemical reactivity and biological hazard profile. This document synthesizes available data on physical and chemical properties, hazards, handling procedures, and emergency responses.

Chemical and Physical Properties

Protionamide-d7 is a stable isotope-labeled version of Protionamide. It is a yellow crystalline solid that may darken upon exposure to light and has a slight, unpleasant sulfurous taste.^[1] It is sparingly soluble in water but soluble in alcohol.^[1]

Property	Value	Source
Molecular Formula	C ₉ H ₅ D ₇ N ₂ S	LGC Standards[2]
Molecular Weight	187.31 g/mol	LGC Standards[2]
Purity	>95% (HPLC)	LGC Standards[2]
Appearance	Yellow crystals or crystalline solid	Santa Cruz Biotechnology[1]
Solubility	Partly miscible in water, soluble in alcohol (1:30)	Santa Cruz Biotechnology[1]
Storage Temperature	-20°C	LGC Standards[2]

Hazard Identification and Toxicological Data

Protionamide-d7 is classified as a hazardous substance.[1] It is harmful if swallowed and is suspected of being a possible carcinogen and teratogen.[1]

Acute Toxicity Data:

The following table summarizes the available acute toxicity data for Protionamide, which should be considered relevant for **Protionamide-d7**.

Test	Species	Route	LD50	Source
LD50	Rat	Oral	1320 mg/kg	Santa Cruz Biotechnology[1], TCI Chemicals
LD50	Rat	Subcutaneous	760 mg/kg	Santa Cruz Biotechnology[1], Cayman Chemical
LD50	Mouse	Oral	1000 mg/kg	Santa Cruz Biotechnology[1]
LD50	Mouse	Subcutaneous	660 mg/kg	Santa Cruz Biotechnology[1], Cayman Chemical
LD50	Mouse	Intraperitoneal	1350 mg/kg	Santa Cruz Biotechnology[1]
LD50	Cat	Oral	>1000 mg/kg	Santa Cruz Biotechnology[1]

Health Effects:

- Ingestion: Harmful if swallowed. Ingestion of less than 150 grams may be fatal or cause serious health damage.[1]
- Inhalation: Avoid inhaling dust.[1]
- Skin Contact: Not expected to be a primary irritant, but prolonged contact should be avoided. The material may cause harm if it enters the body through cuts or abrasions.[1]
- Eye Contact: May cause transient discomfort and redness.[1]
- Chronic Exposure: Limited evidence of a carcinogenic effect.[1] May pose a risk of harm to the unborn child.[1]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of **Protionamide-d7**.

Handling:

- Avoid all personal contact, including inhalation of dust.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)
- Use in a well-ventilated area, preferably with local exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when handling this product.
- Wash hands thoroughly after handling.

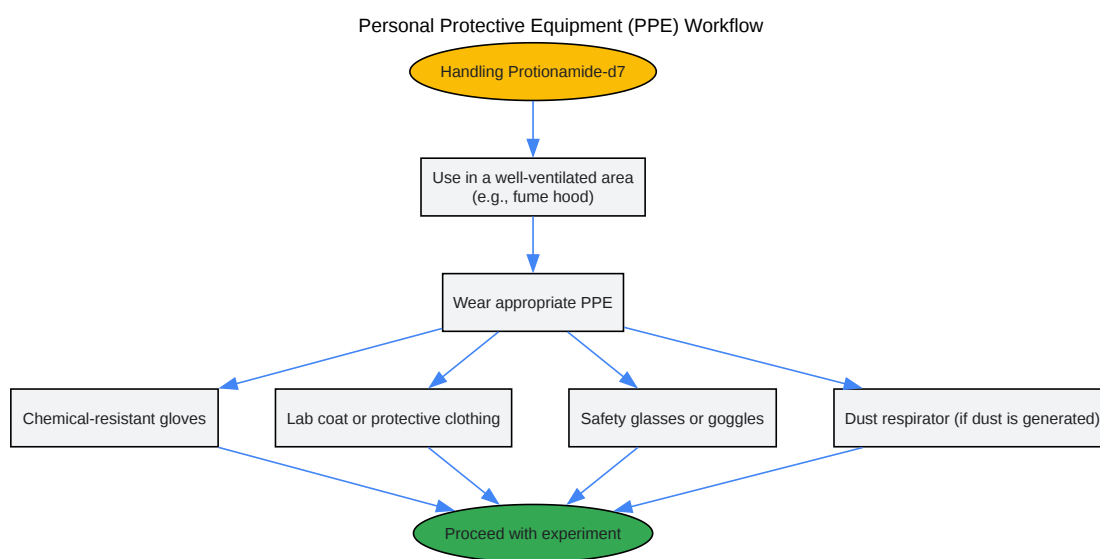
Storage:

- Store in a tightly closed container in a cool, dark place.
- Recommended storage temperature is -20°C.[\[2\]](#)
- Store away from incompatible materials, such as oxidizing agents.[\[1\]](#)
- Containers should be clearly labeled.[\[1\]](#)

Experimental Protocols & Workflows

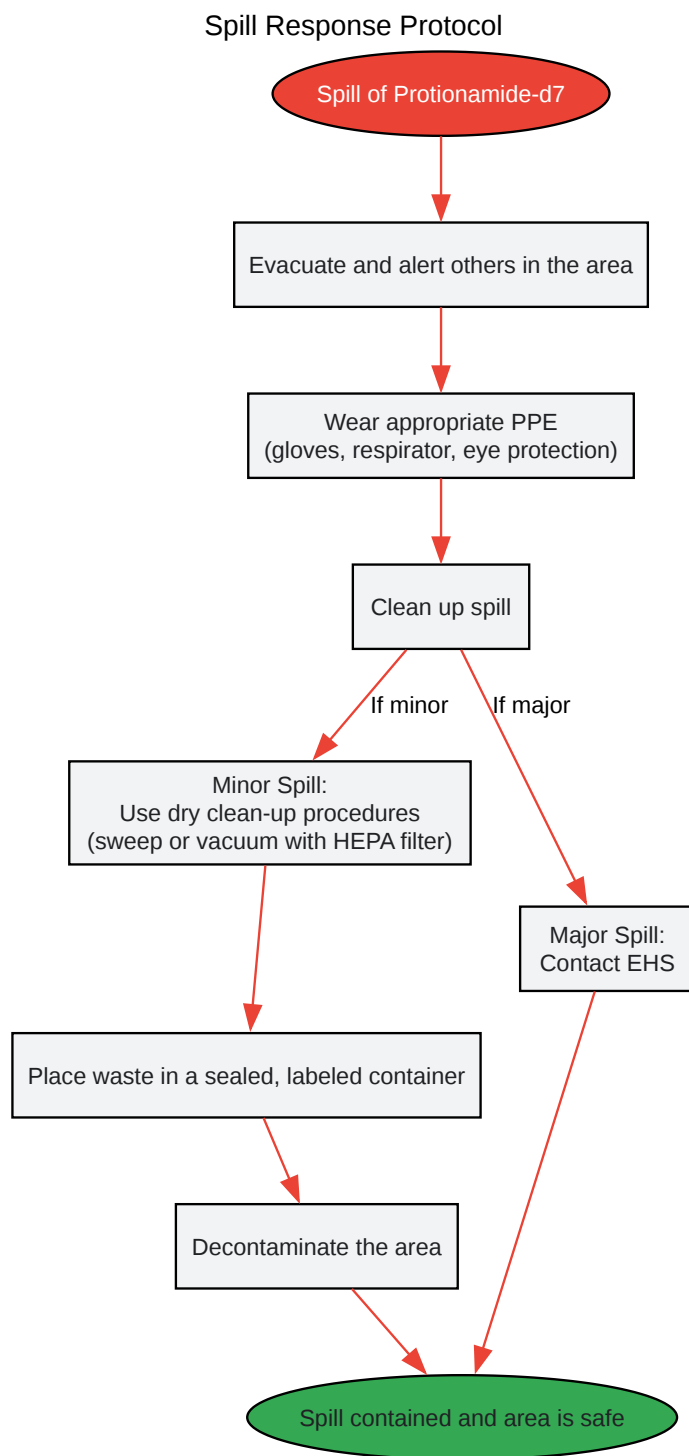
While specific experimental protocols for the toxicological studies cited are not detailed in the provided search results, standardized methodologies are typically followed. For instance, acute oral toxicity (LD50) studies generally adhere to OECD Guideline 423.

The following diagrams illustrate recommended workflows for handling **Protionamide-d7**.



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Caption: Recommended Personal Protective Equipment (PPE) for handling **Protionamide-d7**.



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Caption: Workflow for responding to a spill of **Protionamide-d7**.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth.
- If Inhaled: Move the person to fresh air. Consult a doctor if you feel unwell.
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- The product is not flammable.
- Use extinguishing media appropriate for the surrounding fire.

Accidental Release Measures:

- Minor Spills:
 - Clean up spills immediately.[\[1\]](#)
 - Avoid generating dust.[\[1\]](#)
 - Use dry clean-up methods such as sweeping or vacuuming with a HEPA-filtered vacuum.
[\[1\]](#)
 - Place the collected material in a suitable container for disposal.[\[1\]](#)
- Major Spills:
 - Evacuate the area and alert emergency responders.[\[1\]](#)
 - Follow the guidance for minor spills while wearing appropriate PPE.[\[1\]](#)

Disposal Considerations

Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the material to enter drains or waterways.^[1]

Stability and Reactivity

- Chemical Stability: The product is considered stable under recommended storage conditions.^[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.^[1]
- Hazardous Decomposition Products: Carbon oxides may be formed during thermal decomposition.

This technical guide provides a comprehensive overview of the safety and handling considerations for **Protionamide-d7** based on the available data for its non-deuterated analog. Researchers, scientists, and drug development professionals should always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling this compound and ensure that all institutional safety protocols are followed.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Protionamide-d7 | CAS | LGC Standards [lgcstandards.com]
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